

P 1060: A Multifaceted Designation Across Scientific and Technical Fields

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Compound of Interest

Compound Name: P 1060
CAS No.: 60559-94-6
Cat. No.: B1215913

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The designation "**P 1060**" does not correspond to a single, clearly defined pharmaceutical agent with established dosage and administration guidelines. Research across various scientific and technical domains reveals "**P 1060**" as a label for disparate entities, ranging from a preclinical cardiovascular compound and a clinical trial identifier to an industrial adhesive. This report synthesizes the available information to clarify the distinct contexts in which "**P 1060**" is used.

Table 1: Summary of Entities Designated as "P 1060"

Category	Name/Identifier	Description	Field
Preclinical Compound	P1060	An analog of the potassium channel opener Pinacidil, investigated for its effects on vascular smooth muscle.	Pharmacology
Clinical Trial	IMPAACT P1060	A Phase II pediatric HIV/AIDS trial comparing antiretroviral therapy regimens.	Clinical Research
Industrial Product	Betamate 1060S	An epoxy-based structural adhesive used in the automotive industry.	Materials Science
Educational Course	HEAL 1060	A course on dosage calculations for medication administration.	Education
Clinical Trial	NCT00001060	A Phase I trial for an HIV-1 C4-V3 polyvalent peptide vaccine.	Clinical Research

Detailed Application Notes and Protocols

Due to the varied and unrelated nature of the entities designated as "**P 1060**," a unified set of dosage and administration guidelines is not applicable. The following sections provide context-specific details for the most relevant scientific uses of this term.

P1060: A Preclinical Vasodilator

Mechanism of Action: P1060 is an analog of Pinacidil and functions as a potassium channel opener. In preclinical studies involving rat blood vessels, P1060 demonstrated potent spasmolytic activity by increasing potassium ion (K⁺) efflux.^[1] This leads to hyperpolarization of the smooth muscle cell membrane, making it less excitable and resulting in vasodilation. The order of potency observed in these studies was P1060 > Pinacidil > P1368.^[1]

Experimental Protocols:

- **Isolated Tissue Bath Experiments:** The effects of P1060 on vascular tone are typically studied in isolated arterial rings (e.g., rat aorta or portal vein) mounted in an organ bath. The tissue is bathed in a physiological salt solution, and changes in isometric tension are recorded in response to vasoconstrictors (e.g., norepinephrine, potassium chloride) in the presence and absence of P1060.
- **Electrophysiological Recordings:** Intracellular microelectrodes can be used to measure the membrane potential of vascular smooth muscle cells. The application of P1060 is expected to cause hyperpolarization, consistent with its mechanism as a potassium channel opener.^[1]
- **Rubidium (⁸⁶Rb) Efflux Assay:** As a surrogate for potassium, the efflux of radioactive rubidium (⁸⁶Rb) from pre-loaded vascular tissue can be measured to directly assess the opening of potassium channels by P1060.^[1]

Signaling Pathway:

Figure 1: Mechanism of action of P1060 in vascular smooth muscle cells.

IMPAACT P1060: A Pediatric HIV Clinical Trial

The designation P1060 also refers to a completed Phase II clinical trial conducted by the International Maternal Pediatric Adolescent AIDS Clinical Trials (IMPAACT) Network.^{[2][3]} This study was not investigating a drug named P1060, but rather used "P1060" as its protocol number.

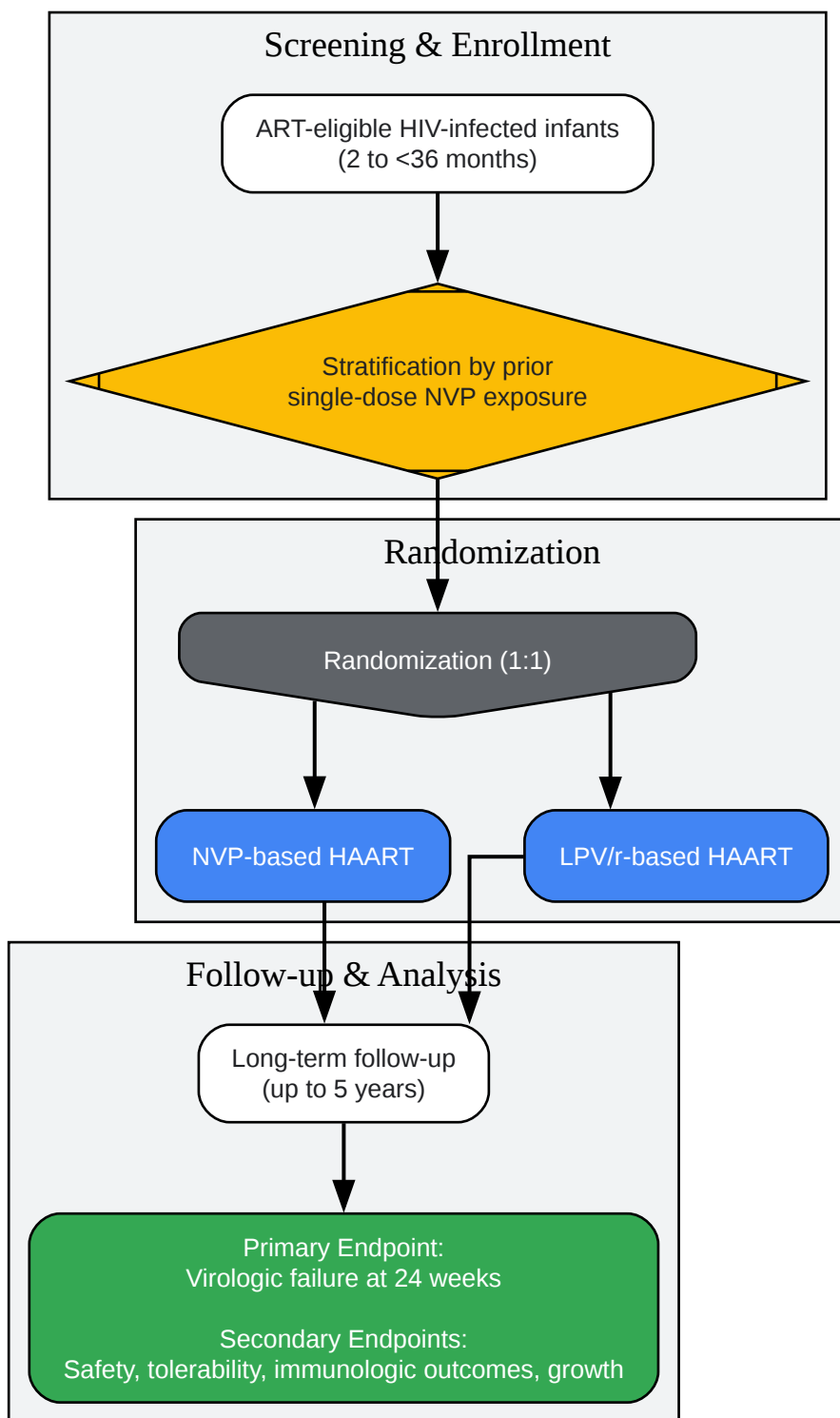
Study Objective: The primary objective of the IMPAACT P1060 trial was to compare the efficacy and safety of two antiretroviral therapy (ART) regimens in HIV-infected infants and young children (2 months to less than 3 years of age). The two arms of the study were:

- A nevirapine (NVP)-based regimen (an NNRTI)
- A lopinavir/ritonavir (LPV/r)-based regimen (a protease inhibitor)

The study also stratified participants based on their prior exposure to single-dose nevirapine for the prevention of mother-to-child transmission.[\[3\]](#)

Dosage and Administration: The dosages of the antiretroviral drugs used in the P1060 trial were based on the then-current pediatric dosing guidelines and were adjusted for weight. The study itself did not establish new dosage guidelines but rather evaluated the outcomes of existing ones.

Experimental Workflow:



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References

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- 2. P1060 / NNRTI-Based vs. PI-Based ART in Infants Exposed/Not Exposed to NVP for PMTCT [impaactnetwork.org]
- 3. Nevirapine- Versus Lopinavir/Ritonavir-Based Antiretroviral Therapy in HIV-Infected Infants and Young Children: Long-term Follow-up of the IMPAACT P1060 Randomized Trial - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [P 1060: A Multifaceted Designation Across Scientific and Technical Fields]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215913/docs#p-1060-a-multifaceted-designation-across-scientific-and-technical-fields>]

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